

Technical Guide: Safety, Handling, and Operational Protocols for Z-Phe-OBzl

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Compound of Interest

Compound Name: Z-Phe-OBzl

CAS No.: 60398-41-6

Cat. No.: B558239

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Abstract

This technical guide provides a rigorous operational framework for the safe handling, storage, and experimental utilization of N-Carbobenzyloxy-L-phenylalanine benzyl ester (**Z-Phe-OBzl**). While often categorized generically alongside other amino acid derivatives, **Z-Phe-OBzl** possesses specific physicochemical properties—hydrophobicity and ester-linkage sensitivity—that mandate precise handling protocols to ensure experimental reproducibility and personnel safety. This document synthesizes chemical safety data with field-proven laboratory workflows, focusing on its application as a chromogenic substrate in enzymatic assays (specifically chymotrypsin) and peptide synthesis.

Section 1: Chemical Identity & Physicochemical Profile

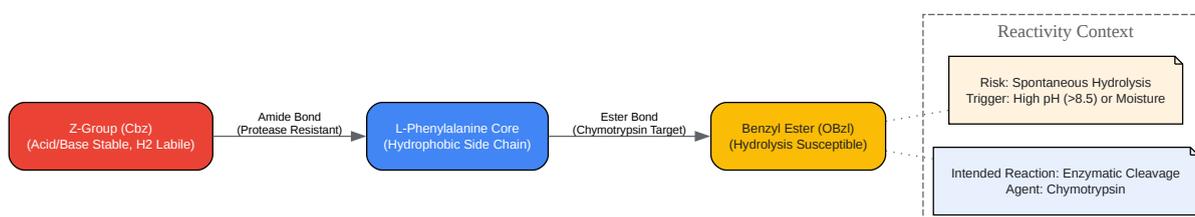
Understanding the molecular architecture of **Z-Phe-OBzl** is the first step in establishing a safe handling protocol. The compound features two key protecting groups that dictate its solubility and reactivity profile.

Chemical Specifications

Parameter	Detail
Chemical Name	N-Carbobenzyloxy-L-phenylalanine benzyl ester
Common Abbreviations	Z-Phe-OBzl, Cbz-Phe-OBzl
CAS Number	60379-01-3 (Distinct from Z-Phe-OH: 1161-13-3)
Molecular Formula	C ₂₄ H ₂₃ NO ₄
Molecular Weight	389.45 g/mol
Physical State	White to off-white crystalline powder
Solubility	Insoluble in water; Soluble in DMSO, DMF, Methanol, Ethanol, Chloroform

Structural Reactivity Map

The following diagram illustrates the functional zones of **Z-Phe-OBzl**, highlighting areas susceptible to chemical degradation or enzymatic cleavage.



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Figure 1: Structural Reactivity Map of **Z-Phe-OBzl**. The Benzyl Ester moiety is the primary site of action for both enzymatic assays and potential degradation.

Section 2: Hazard Identification & Toxicology

While specific toxicological data for CAS 60379-01-3 is limited compared to bulk commodity chemicals, it must be handled as a hazardous bioactive substance. The structural similarity to other benzyl-protected amino acids warrants a conservative safety classification.

GHS Classification (Inferred)

Based on the chemical class of protected amino acid esters.

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[1][2]
 - H319: Causes serious eye irritation.[2]
 - H335: May cause respiratory irritation.[2]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.

Specific Toxicology Risks

- Inhalation Sensitization: As a fine powder, **Z-Phe-OBzl** can become airborne. Inhalation of amino acid derivatives can trigger mucosal irritation.
- Hydrolysis Products: Upon contact with mucosal surfaces (eyes/lungs), the ester may hydrolyze to release Benzyl Alcohol (an irritant) and Z-Phenylalanine.
- Bioactivity: As a protease substrate, accidental systemic absorption could theoretically interfere with endogenous proteolytic pathways, though the risk is low due to rapid metabolism.

Section 3: Strategic Handling & Storage Protocols

To maintain the integrity of **Z-Phe-OBzl** (preventing premature hydrolysis) and ensure user safety, the following storage and handling hierarchy must be implemented.

Storage Hierarchy

Condition	Requirement	Rationale
Temperature	-20°C (Long-term) / 2-8°C (Active use)	Retards spontaneous ester hydrolysis and oxidation.
Atmosphere	Inert Gas (Argon/Nitrogen)	Prevents moisture absorption; esters are hygroscopic.
Container	Amber Glass or Foil-Wrapped	Protects from UV degradation (benzyl groups can be photosensitive).
Desiccation	Required	Moisture is the primary enemy of ester stability.

Engineering Controls

- **Weighing:** Must be performed inside a Chemical Fume Hood or a Powder Containment Enclosure. Static electricity can disperse the light powder; use an anti-static gun if available.
- **Solvent Handling:** When dissolving in DMSO or Methanol, use glass pipettes. Some plastics may leach plasticizers when in contact with concentrated organic solvents used for stock solutions.

Section 4: Operational Workflows (Protocols)

Protocol A: Preparation of Stable Stock Solutions

Objective: Create a precipitate-free stock solution for enzymatic assays.

Reagents:

- **Z-Phe-OBzl powder**^[3]

- Dimethyl Sulfoxide (DMSO), Anhydrous (Grade $\geq 99.9\%$)
- Methanol (HPLC Grade) - Optional alternative

Procedure:

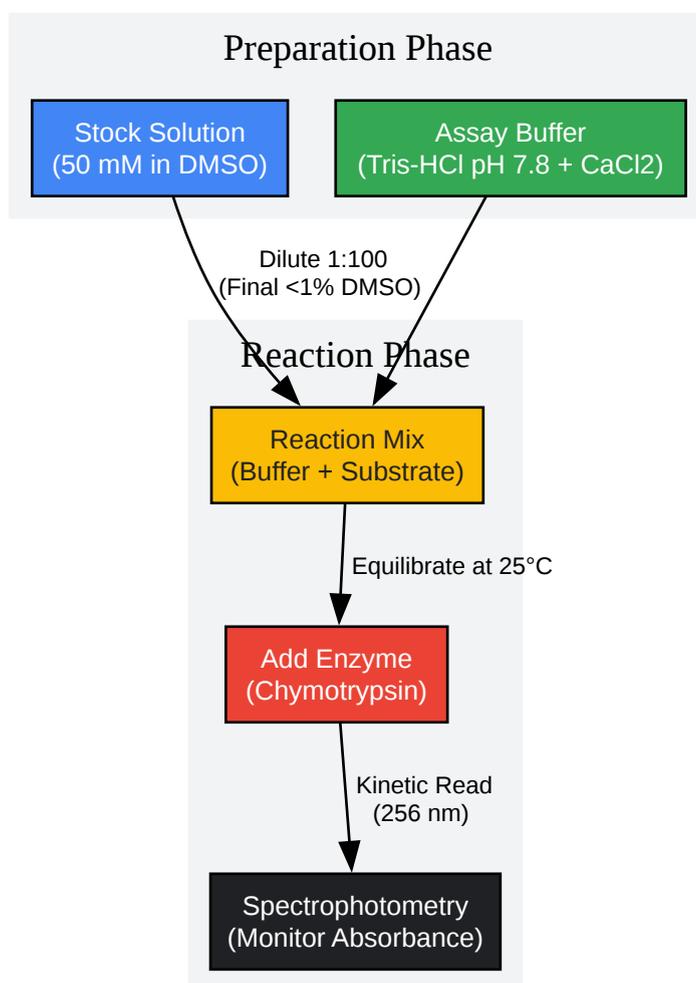
- Calculate: Determine the mass required for a 10 mM - 100 mM stock.
 - Example: To make 1 mL of 50 mM stock, weigh 19.47 mg of **Z-Phe-OBzl**.
- Weigh: Weigh the powder into a 1.5 mL amber microcentrifuge tube.
- Solubilize: Add fresh anhydrous DMSO.
 - Critical Step: Do not use water or buffer at this stage.[4] The compound will precipitate immediately.
- Vortex: Vortex vigorously for 30 seconds until fully dissolved.
- Inspect: Hold against light to check for undissolved crystals.
- Storage: Aliquot into small volumes (e.g., 50 μL) to avoid freeze-thaw cycles. Store at -20°C .

Protocol B: Chymotrypsin Activity Assay

Objective: Use **Z-Phe-OBzl** as a chromogenic substrate to measure chymotrypsin activity. The cleavage of the benzyl ester results in a spectral shift.

Principle:

Workflow Diagram:



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Figure 2: Operational workflow for Chymotrypsin kinetic assay using **Z-Phe-OBzl**.

Step-by-Step Procedure:

- Buffer Prep: Prepare 80 mM Tris-HCl buffer (pH 7.8) containing 100 mM CaCl₂.^[5] Calcium is essential for chymotrypsin stability.
- Blank Setup: In a quartz cuvette (glass absorbs UV), add 2.9 mL of Buffer.
- Substrate Addition: Add 30 μ L of **Z-Phe-OBzl** stock (from Protocol A). Mix by inversion.
 - Note: Ensure no precipitation occurs. If cloudy, reduce substrate concentration.

- Baseline: Place in spectrophotometer and record baseline at 256 nm.
- Reaction Start: Add 10-50 μ L of Chymotrypsin enzyme solution.
- Measurement: Immediately record the change in absorbance () over 2-5 minutes.
- Calculation: Use the extinction coefficient (approx. for the ester vs acid difference) to calculate activity.[6]

Protocol C: Waste Disposal & Spill Management

- Spills (Solid): Do not sweep dry dust. Dampen with a paper towel soaked in ethanol to prevent airborne dispersion, then wipe up. Place in a sealed bag.
- Spills (Liquid): Absorb with vermiculite or sand.
- Disposal:
 - Unused Solid: Must be disposed of as Hazardous Chemical Waste (Solid).
 - Assay Waste: Solutions containing DMSO/Methanol and biologicals should be treated as Mixed Chemical/Biological Waste. Do not pour down the drain due to the organic solvent content and potential ecotoxicity of benzyl derivatives.

Section 5: Emergency Response

Scenario	Immediate Action
Eye Contact	Rinse cautiously with water for 15 minutes. Remove contact lenses if present.[4] Seek medical attention (Benzyl esters can cause corneal damage).
Skin Contact	Wash with copious soap and water.[4] If irritation persists (redness/itching), consult a physician.
Inhalation	Move person to fresh air.[4] If breathing is difficult, administer oxygen.
Ingestion	Rinse mouth. Do NOT induce vomiting. Contact Poison Control.

References

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